

Application Note: High-Throughput Analysis of Spiramycin in Milk

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Compound of Interest

Compound Name: Spiramycin I-d3-1

Cat. No.: B15556576

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Abstract

This application note details validated methodologies for the quantitative analysis of spiramycin in bovine milk, a critical process for ensuring food safety and regulatory compliance.

Spiramycin, a macrolide antibiotic, is commonly used in veterinary medicine to treat infections in dairy cattle. Its residues in milk must be monitored to prevent potential risks to human health, such as allergic reactions and the development of antibiotic resistance.

This document provides two robust and reliable sample preparation protocols: a combined Protein Precipitation and Solid-Phase Extraction (SPE) method for high selectivity and a Liquid-Liquid Extraction (LLE) method for simplicity and efficiency. These methods are suitable for subsequent analysis by High-Performance Liquid Chromatography (HPLC) with UV or fluorescence detection, or by Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) for enhanced sensitivity and confirmation. Quantitative performance data for each method are presented to aid researchers in selecting the most appropriate protocol for their analytical needs.

Introduction

The presence of antibiotic residues in food products of animal origin is a significant public health concern. Spiramycin is a 16-membered ring macrolide antibiotic effective against Gram-positive bacteria and is frequently used to treat mastitis in dairy cows. Regulatory agencies worldwide have established Maximum Residue Limits (MRLs) for spiramycin in milk to safeguard consumers. The Codex Alimentarius Commission has set an MRL of 200 µg/kg for spiramycin in milk^[1]. Accurate and sensitive analytical methods are therefore essential for the routine monitoring of spiramycin residues in milk.

The complex matrix of milk, rich in proteins and fats, presents a significant challenge for direct analysis, necessitating effective sample preparation to remove interfering substances. This note describes two established methods for the extraction and cleanup of spiramycin from milk samples prior to chromatographic analysis.

Experimental Protocols

Method 1: Protein Precipitation followed by Solid-Phase Extraction (SPE)

This method combines the simplicity of protein precipitation with the high selectivity of solid-phase extraction, resulting in a clean sample extract suitable for sensitive analytical instrumentation like LC-MS/MS.^{[2][3][4]}

Materials:

- Milk sample
- Acetonitrile (ACN), HPLC grade
- Methanol, HPLC grade
- Formic acid, analytical grade
- Purified water (e.g., Milli-Q)
- 15 mL polypropylene centrifuge tubes
- Vortex mixer

- Centrifuge
- Solid-Phase Extraction (SPE) cartridges (e.g., C8 or Hydrophilic-Lipophilic Balanced - HLB, 200 mg)
- SPE vacuum manifold
- Nitrogen evaporator

Protocol:

- Sample Pre-treatment and Protein Precipitation:
 1. Pipette 1.0 mL of the milk sample into a 15 mL polypropylene centrifuge tube.
 2. Add 1.0 mL of acetonitrile (ACN) to the milk to precipitate the proteins[3].
 3. Vortex the mixture for 15 seconds.
 4. Centrifuge at 4000 rpm for 10 minutes to pellet the precipitated proteins[3].
 5. Carefully transfer the supernatant to a new tube.
- Solid-Phase Extraction (SPE):
 1. Conditioning: Condition the SPE cartridge by passing 2 mL of methanol, followed by 2 mL of purified water. Ensure the cartridge does not go dry[3].
 2. Loading: Dilute the supernatant from step 1.5 with 9 mL of 0.1% formic acid in water and load the entire volume onto the conditioned SPE cartridge at a slow, steady flow rate (approximately 1-2 mL/min)[3].
 3. Washing: Wash the cartridge with 2 mL of purified water to remove hydrophilic interferences.
 4. Elution: Elute the spiramycin from the cartridge with 2 mL of methanol into a clean collection tube.

- Final Preparation:
 1. Evaporate the eluate to dryness under a gentle stream of nitrogen at approximately 40°C[3].
 2. Reconstitute the residue in 200 µL of the mobile phase used for the chromatographic analysis.
 3. Vortex briefly and transfer the solution to an autosampler vial for analysis.

Method 2: Liquid-Liquid Extraction (LLE)

This protocol utilizes the differential solubility of spiramycin in immiscible liquids to extract it from the milk matrix. It is a rapid and cost-effective method suitable for routine screening.

Materials:

- Milk sample
- Chloroform, HPLC grade
- Phosphate buffer
- 15 mL polypropylene centrifuge tubes
- Vortex mixer
- Centrifuge
- Nitrogen evaporator

Protocol:

- Sample Preparation:
 1. Pipette 1.0 mL of the milk sample into a 15 mL polypropylene centrifuge tube.
 2. Samples may be diluted with phosphate buffer as necessary[5].

- Liquid-Liquid Extraction:

1. Add 5 mL of chloroform to the centrifuge tube.
2. Vortex vigorously for 1 minute to ensure thorough mixing and extraction of spiramycin into the organic phase.
3. Centrifuge at 4000 rpm for 10 minutes to separate the aqueous and organic layers.

- Cleanup and Final Preparation:

1. Carefully transfer the lower chloroform layer to a clean tube.
2. The extract can be further cleaned up using AASP-diol clean-up cartridges for enhanced purity[6][7][8].
3. Evaporate the chloroform extract to dryness under a gentle stream of nitrogen.
4. Reconstitute the residue in a suitable volume of the mobile phase for chromatographic analysis.
5. Vortex briefly and transfer the solution to an autosampler vial.

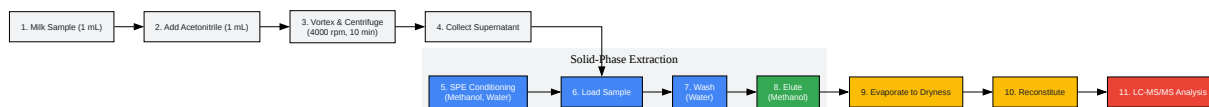
Quantitative Data Summary

The performance of different sample preparation and analysis methods for spiramycin in milk is summarized in the table below.

Method	Analytical Technique	Recovery (%)	Limit of Detection (LOD)	Limit of Quantification (LOQ)	Reference
Protein Precipitation + SPE	LC-MS/MS	82.1 - 108.8	< 1.0 µg/kg	Not Specified	[2] [4]
Liquid-Liquid Extraction	HPLC-UV	~85	Not Specified	0.06 µg/mL	[5]
Liquid-Liquid Extraction + Derivatization	HPLC-Fluorescence	~90	8 µg/L	Not Specified	[6] [9]
Liquid-Liquid Extraction + AASP-diol cleanup	HPLC	Not Specified	Not Specified	0.013 µg/mL	[7] [8]
Microbiological Assay	Agar Gel Diffusion	Not Specified	~0.03 µg/g	0.06 µg/g	[5]

Visualizations

Experimental Workflow for Protein Precipitation followed by SPE



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Caption: Workflow for spiramycin extraction from milk using protein precipitation and SPE.

Conclusion

The selection of a sample preparation method for spiramycin analysis in milk depends on the specific requirements of the assay, such as required sensitivity, sample throughput, and available instrumentation. The combined protein precipitation and SPE method offers excellent cleanup and is ideal for highly sensitive and confirmatory analysis by LC-MS/MS. For routine screening purposes, the liquid-liquid extraction method provides a simpler and faster alternative. Both methods, when properly validated, are capable of producing reliable and accurate results for the monitoring of spiramycin residues in milk.

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